Comparative Study: 5-Benzoylpyrazine-2-carboxylic Acid vs. Standard Pyrazines

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Compound of Interest

Compound Name:	*5-Benzoylpyrazine-2-carboxylic acid*
Cat. No.:	*B8612099*

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Executive Summary: The Lipophilic Pharmacophore

5-Benzoylpyrazine-2-carboxylic acid (CAS: 40155-34-8) represents a critical structural divergence from standard pyrazine scaffolds. While the parent compound, Pyrazine-2-carboxylic acid (POA), is the hydrophilic active metabolite of the tuberculosis drug Pyrazinamide, the 5-benzoyl derivative introduces a substantial hydrophobic moiety.

This guide objectively compares **5-Benzoylpyrazine-2-carboxylic acid** with its three primary analogues: POA, 5-Methylpyrazine-2-carboxylic acid (MPCA), and 5-Chloropyrazine-2-carboxylic acid (CPCA).

Key Insight: The introduction of the benzoyl group at the C5 position fundamentally alters the physicochemical profile, shifting the molecule from a water-soluble metabolite to a lipophilic ligand capable of hydrophobic pocket engagement and distinct coordination chemistry.

Chemical Profile & Physicochemical Comparison[1][2][3][4][5][6]

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The following table contrasts the target molecule with industry-standard alternatives. Data is synthesized from predictive models and experimental literature.

Table 1: Comparative Physicochemical Properties

Feature	5-Benzoylpyrazine-2-carboxylic acid	Pyrazine-2-carboxylic acid (POA)	5-Methylpyrazine-2-carboxylic acid	5-Chloropyrazine-2-carboxylic acid
Structure	Pyrazine core + C2-COOH + C5-Benzoyl	Pyrazine core + C2-COOH	Pyrazine core + C2-COOH + C5-Methyl	Pyrazine core + C2-COOH + C5-Chloro
Molecular Weight	228.20 g/mol	124.10 g/mol	138.12 g/mol	158.54 g/mol
LogP (Predicted)	~1.3 - 1.6 (Lipophilic)	-0.6 (Hydrophilic)	-0.2 (Amphiphilic)	0.1 (Amphiphilic)
Electronic State	Highly Electron Deficient (Two EWGs)	Electron Deficient	Inductive Donor (Methyl)	Inductive Withdrawer (Chloro)
Primary Application	Ligand design, Kinase inhibitor intermediate	Tuberculosis (Active metabolite)	Diabetes (Glipizide intermediate)	Synthetic building block (SnAr)
Solubility (Aq)	Low	High	Moderate	Moderate

Structural Analysis[6]

- 5-Benzoyl Group (Target): The ketone linker conjugates with the pyrazine ring, extending the

  -system. This creates a rigid, planar geometry suitable for

  -

  stacking interactions in protein binding pockets (e.g., kinase ATP sites).

- 5-Methyl Group (Comparator): Provides weak electron donation (+I effect), slightly increasing the basicity of the pyrazine nitrogens compared to the benzoyl derivative.

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- 5-Chloro Group (Comparator): primarily serves as a leaving group for Nucleophilic Aromatic Substitution (

  ), a reactivity profile not shared by the stable benzoyl group.

Synthetic Pathways & Experimental Protocols

Unlike the 5-methyl derivative, which is often synthesized via oxidation of methylpyrazines, the 5-benzoyl derivative requires radical chemistry due to the electron-deficient nature of the pyrazine ring which resists Friedel-Crafts acylation.

Protocol A: Minisci Radical Acylation (Recommended)

This protocol utilizes a Minisci-type reaction to introduce the acyl radical to the protonated heteroaromatic base.

Reagents:

- Pyrazine-2-carboxylic acid (1.0 equiv)
- Benzaldehyde (3.0 equiv)
- tert-Butyl hydroperoxide (TBHP) (3.0 equiv, 70% aq)
- Iron(II) sulfate heptahydrate (FeSO

  7H

  O) (0.1 equiv)
- Solvent: Acetonitrile/Water (1:1) or TFA (Trifluoroacetic acid)

Workflow:

- Dissolution: Dissolve Pyrazine-2-carboxylic acid in the solvent mixture. Acidic conditions (TFA or H

  SO

) are crucial to protonate the pyrazine nitrogen, increasing electrophilicity at C5.

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- Radical Generation: Add Benzaldehyde and FeSO

  .

- Initiation: Dropwise addition of TBHP at 0°C to 20°C. The Fe(II) catalyzes the decomposition of TBHP to generate tert-butoxy radicals, which abstract a hydrogen from benzaldehyde to form the nucleophilic benzoyl radical.

- Substitution: The benzoyl radical attacks the C5 position of the protonated pyrazine.

- Workup: Quench with saturated NaHCO

  , extract with Ethyl Acetate (x3). Purify via silica gel chromatography (Hexane:EtOAc gradient).

Yield Expectation: 40–60% (Moderate due to competing over-oxidation).

Diagram 1: Synthesis Logic Flow

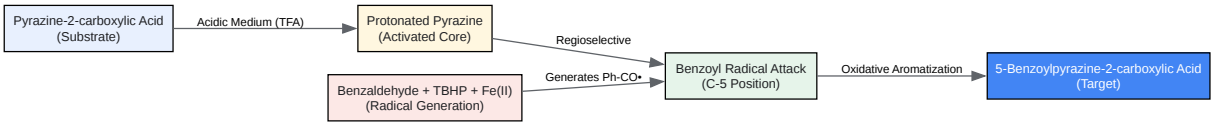


Figure 1: Minisci Radical Acylation Pathway for 5-Benzoyl Functionalization

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Biological & Functional Implications[1][5][7]

Antimycobacterial Activity (TB Research)

- Mechanism: Standard POA acts by disrupting membrane potential and inhibiting trans-translation (RpsA) in M. tuberculosis.

- 5-Benzoyl Impact: The bulky benzoyl group likely abolishes activity against the standard RpsA target due to steric clash. However, the increased lipophilicity suggests this molecule is

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better suited as a prodrug scaffold or for targeting alternative hydrophobic pockets in mycobacterial synthases (e.g., FAS-I).

- Data Interpretation: If your assay shows low MIC for the 5-benzoyl derivative, verify if it is acting via a non-PncA dependent mechanism, as it is unlikely to be processed by pyrazinamidase efficiently.

Coordination Chemistry (MOFs & Ligands)

- Chelation: The N1 nitrogen and the C2 carboxylate oxygen form a classic (N,O) chelate pocket.

- Steric Steering: Unlike MPCA, which allows close packing, the 5-benzoyl group forces a twisted conformation in metal complexes (e.g., Eu(III) or Tb(III) luminescence sensors). This prevents solvent quenching, potentially enhancing quantum yield in lanthanide-based sensors.

Diagram 2: Structure-Activity Relationship (SAR) Map

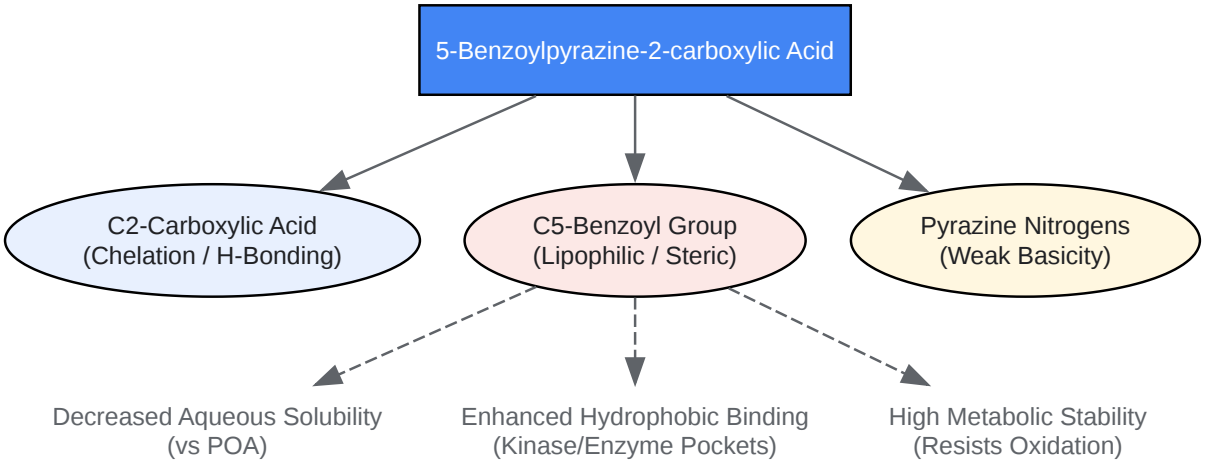


Figure 2: Structure-Property Mapping of the 5-Benzoyl Derivative

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